

Application Note and Protocol: Purification of 4-Nitrochalcone by Recrystallization

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Compound of Interest

Compound Name: 4-Nitrochalcone

CAS No.: 2960-55-6

Cat. No.: B7766856

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Audience: Researchers, scientists, and drug development professionals.

Introduction

4-Nitrochalcone is a synthetic chalcone derivative, an organic compound featuring a three-carbon α,β -unsaturated carbonyl system.[1] Chalcones serve as significant intermediates in various chemical syntheses due to their versatile molecular framework.[1] They are often synthesized via a Claisen-Schmidt condensation.[1] **4-Nitrochalcone**, in particular, is investigated in medicinal chemistry and pharmacology for its potential antitumor, anti-inflammatory, and antimicrobial properties.[1] Following its synthesis, purification is a critical step to remove unreacted starting materials and by-products. Recrystallization is a robust and commonly employed technique for the purification of solid organic compounds like **4-Nitrochalcone**, yielding a product with high purity. This document provides a detailed protocol for the purification of **4-Nitrochalcone** using the recrystallization method.

Quantitative Data Summary

The physical and chemical properties of **4-Nitrochalcone** are summarized in the table below. This data is essential for its identification and characterization.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₁ NO ₃	[2][3][4]
Molecular Weight	253.26 g/mol	[2][3]
Appearance	Yellow to brown crystalline powder	[3][5][6]
Melting Point	158 - 164 °C	[3][4][7]
Purity (after recrystallization)	>99% (typical)	[7]

Note: Specific solubility data in various solvents at different temperatures is not readily available in the provided search results. However, ethanol is a commonly used and effective solvent for the recrystallization of chalcones.[8]

Experimental Protocol: Recrystallization of 4-Nitrochalcone

This protocol outlines the step-by-step procedure for the purification of crude **4-Nitrochalcone** by recrystallization from ethanol.

3.1. Materials and Equipment

- Crude **4-Nitrochalcone** powder
- Ethanol (95% or absolute)
- Distilled water
- Erlenmeyer flasks (two sizes)
- Hot plate with magnetic stirring capability
- Magnetic stir bar
- Watch glass

- Buchner funnel and flask
- Filter paper
- Vacuum source
- Spatula
- Glass rod
- Ice bath
- Drying oven or desiccator

3.2. Procedure

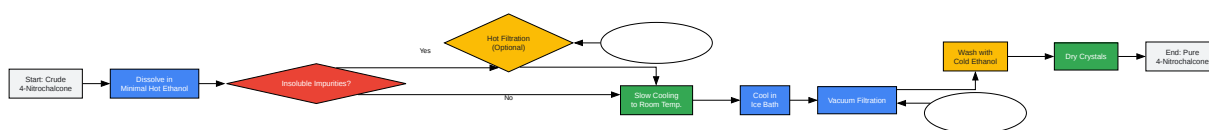
- Solvent Selection: Ethanol is chosen as the recrystallization solvent. **4-Nitrochalcone** is expected to have low solubility in cold ethanol and high solubility in hot ethanol, which is the ideal characteristic for a recrystallization solvent.[9][10]
- Dissolution of the Crude Product:
 - Place the crude **4-Nitrochalcone** powder into an appropriately sized Erlenmeyer flask.
 - Add a magnetic stir bar to the flask.
 - Add a minimal amount of ethanol to the flask, just enough to create a slurry.
 - Place the flask on a hot plate and gently heat the mixture while stirring.
 - Continue to add small portions of hot ethanol from a separate beaker until the **4-Nitrochalcone** completely dissolves. It is crucial to use the minimum amount of hot solvent necessary to achieve complete dissolution to ensure a good yield of crystals upon cooling.[9]
- Removal of Insoluble Impurities (Hot Filtration - Optional):

- If any insoluble impurities are observed in the hot solution, a hot filtration step is necessary.
- Pre-heat a second Erlenmeyer flask and a funnel (preferably with a short stem or a powder funnel) on the hot plate.
- Place a fluted filter paper in the pre-heated funnel.
- Quickly pour the hot, saturated solution through the fluted filter paper into the clean, pre-heated Erlenmeyer flask. This step should be performed rapidly to prevent premature crystallization in the funnel.
- Crystallization:
 - Remove the flask containing the clear, hot solution from the hot plate.
 - Cover the mouth of the flask with a watch glass to prevent solvent evaporation and contamination.[9]
 - Allow the solution to cool slowly to room temperature undisturbed. Slow cooling is essential for the formation of large, pure crystals as impurities will be excluded from the growing crystal lattice.[9]
 - Once the flask has reached room temperature, place it in an ice bath for at least 30 minutes to maximize the yield of crystals.[9]
- Collection of Crystals (Vacuum Filtration):
 - Set up a Buchner funnel with a piece of filter paper that fits snugly and covers all the holes.
 - Place the Buchner funnel on top of a filter flask connected to a vacuum source.
 - Wet the filter paper with a small amount of cold ethanol to ensure it is sealed against the funnel.
 - Turn on the vacuum and pour the cold crystalline mixture into the center of the Buchner funnel.

- Wash the crystals with a small amount of ice-cold ethanol to remove any remaining soluble impurities.[9] It is important to use cold solvent to avoid dissolving the purified crystals.[9]
- Continue to draw air through the crystals for several minutes to help dry them.
- Drying the Crystals:
 - Carefully remove the filter paper with the purified crystals from the Buchner funnel.
 - Place the crystals on a pre-weighed watch glass.
 - Dry the crystals in a drying oven at a temperature well below the melting point (e.g., 60-70 °C) or in a desiccator under vacuum until a constant weight is achieved.
- Characterization:
 - Determine the melting point of the recrystallized **4-Nitrochalcone**. A sharp melting point close to the literature value indicates high purity.
 - Calculate the percent recovery.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the recrystallization protocol for **4-Nitrochalcone**.



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Caption: Workflow for the purification of **4-Nitrochalcone** via recrystallization.

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